

Tert-butyl 3-formylbenzoate structural analysis

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Compound of Interest

Compound Name: *Tert-butyl 3-formylbenzoate*

CAS No.: 247186-56-7

Cat. No.: B1278601

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An In-depth Technical Guide to the Structural Analysis of **Tert-butyl 3-formylbenzoate**

Introduction

Tert-butyl 3-formylbenzoate is a bifunctional aromatic compound of significant interest in medicinal chemistry and organic synthesis. Its structure, incorporating both a sterically hindered tert-butyl ester and a reactive aldehyde group, makes it a versatile building block for the synthesis of complex molecular architectures and pharmacologically active agents. The tert-butyl ester serves as a robust protecting group for the carboxylic acid, while the aldehyde provides a reactive handle for a multitude of chemical transformations, including reductive aminations, Wittig reactions, and condensations.

For researchers, scientists, and drug development professionals, the unambiguous confirmation of its structure is a critical first step in any synthetic campaign. Impurities or isomeric misassignments can have profound consequences on reaction outcomes, biological activity, and the overall integrity of a research program. This technical guide provides a comprehensive, in-depth analysis of the methodologies used to elucidate and verify the structure of **tert-butyl 3-formylbenzoate**, grounded in field-proven spectroscopic techniques. We will explore the causality behind experimental choices and present a self-validating workflow for ensuring the identity and purity of this key synthetic intermediate.

PART 1: Core Molecular Properties and Synthetic Context

A foundational understanding of the physicochemical properties of **tert-butyl 3-formylbenzoate** is essential for its proper handling, storage, and use in subsequent reactions. These properties also dictate the choice of analytical techniques and solvents for characterization.

Physicochemical Data Summary

The key properties of **tert-butyl 3-formylbenzoate** are consolidated in the table below.

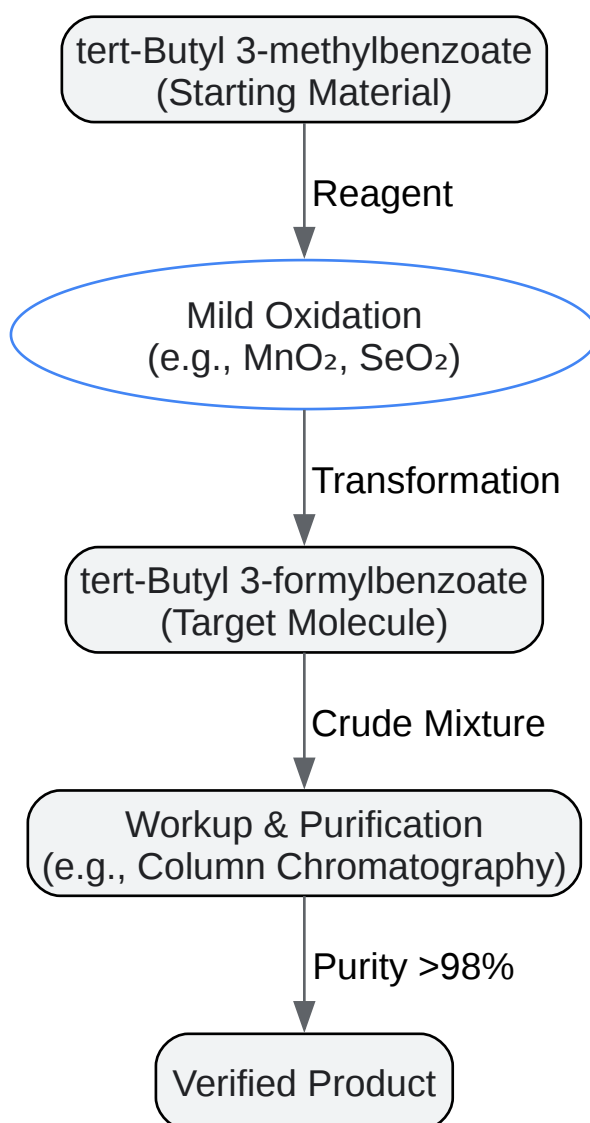
Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₄ O ₃	[1] [2]
Molecular Weight	206.24 g/mol	[1]
CAS Number	247186-56-7	[1]
Appearance	Solid-Liquid Mixture / Physical form can vary	[1]
Density	1.094 ± 0.06 g/cm ³	[1]
Flash Point	131.6 ± 23.2 °C	[1]
InChIKey	GGPVOXVKIVXELX-UHFFFAOYSA-N	[1] [2]
SMILES	CC(C) (C)OC(=O)C1=CC=CC(=C1)C =O	[2]

Synthetic Context

While various synthetic routes exist, a common laboratory approach involves the selective oxidation of the corresponding methyl group of a precursor, such as tert-butyl 3-methylbenzoate. Understanding the synthesis is crucial for analytical purposes, as it informs

the potential impurity profile, which may include unreacted starting material or over-oxidized carboxylic acid byproducts.

A typical workflow is illustrated below. The choice of a mild oxidizing agent is critical to prevent the over-oxidation of the aldehyde to a carboxylic acid.



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Caption: A generalized workflow for the synthesis of **tert-butyl 3-formylbenzoate**.

PART 2: Spectroscopic Elucidation Protocols

The cornerstone of structural analysis lies in the synergistic use of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together, they offer unambiguous confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the precise carbon-hydrogen framework of an organic molecule.

Expertise & Rationale: We utilize both ^1H and ^{13}C NMR. ^1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR reveals the number and electronic environment of all carbon atoms. Tetramethylsilane (TMS) is used as the internal standard (0 ppm) for referencing chemical shifts. Deuterated chloroform (CDCl_3) is an excellent solvent choice due to its ability to dissolve the analyte and its minimal interference in the ^1H spectrum, appearing as a small singlet at 7.26 ppm.^[3]

Experimental Protocol: NMR Sample Preparation

- Accurately weigh 5-10 mg of **tert-butyl 3-formylbenzoate**.
- Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v TMS.
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Cap the tube securely and vortex gently to ensure a homogeneous solution.
- Acquire the spectrum on a 400 MHz (or higher) spectrometer.

The ^1H NMR spectrum provides a distinct fingerprint. The integration value of each signal corresponds to the number of protons it represents, while the chemical shift (δ) indicates their electronic environment and the splitting pattern (multiplicity) reveals adjacent protons.

Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment & Rationale
~10.1	Singlet (s)	1H	-CHO: The aldehyde proton is highly deshielded due to the electronegativity of the oxygen and the anisotropic effect of the C=O bond. It appears as a sharp singlet as it has no adjacent proton neighbors.
~8.3	Singlet (or narrow triplet)	1H	Ar-H: Proton at C2 (between the two substituents). It is significantly deshielded by both adjacent electron-withdrawing groups.
~8.1	Doublet of doublets (dd)	1H	Ar-H: Proton at C4 or C6, deshielded by the ester and aldehyde groups.
~7.9	Doublet of doublets (dd)	1H	Ar-H: Proton at C6 or C4, similarly deshielded.
~7.6	Triplet (t)	1H	Ar-H: Proton at C5, coupled to two adjacent aromatic protons.
~1.6	Singlet (s)	9H	-C(CH ₃) ₃ : The nine protons of the tert-butyl group are

chemically and magnetically equivalent, resulting in a single, strong singlet. This signal is a hallmark of the tert-butyl ester moiety.

The ^{13}C NMR spectrum is proton-decoupled, meaning each unique carbon atom appears as a single line. This provides a direct count of non-equivalent carbons and information about their functional group type.

Expected Chemical Shift (δ , ppm)	Carbon Type	Assignment & Rationale
~191	C=O	Aldehyde Carbonyl: The aldehyde carbon is highly deshielded and appears at a characteristic downfield shift.
~165	C=O	Ester Carbonyl: The ester carbonyl carbon is also deshielded but typically appears upfield relative to the aldehyde carbonyl.
~137	Aromatic C	C3-CHO: The aromatic carbon directly attached to the aldehyde group.
~134	Aromatic C	C1-CO ₂ tBu: The aromatic carbon directly attached to the ester group.
~130-135	Aromatic CH	Aromatic CH Carbons: The four CH carbons of the benzene ring, appearing in the typical aromatic region.
~82	Quaternary C	-C(CH ₃) ₃ : The quaternary carbon of the tert-butyl group, shifted downfield by the adjacent oxygen atom.
~28	CH ₃	-C(CH ₃) ₃ : The three equivalent methyl carbons of the tert-butyl group, appearing in the aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the presence of specific functional groups, which absorb IR radiation at characteristic frequencies, causing molecular vibrations.

Expertise & Rationale: This technique is ideal for quickly confirming the presence of the two critical carbonyl (C=O) groups—aldehyde and ester—which have strong, sharp absorptions. The distinction between them is possible due to the influence of their electronic environments on the bond strength.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with isopropanol and allowing it to dry completely.
- Record a background spectrum of the empty ATR stage.
- Place a small amount (a few milligrams or a single drop if liquid) of the **tert-butyl 3-formylbenzoate** sample directly onto the crystal.
- Lower the press arm to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum. Data is typically collected over a range of 4000-600 cm^{-1} .

Wavenumber (cm ⁻¹)	Vibration Type	Assignment & Rationale
~3080	C-H Stretch	Aromatic C-H: Stretching vibration for sp ² C-H bonds on the benzene ring.[4]
~2980, ~2870	C-H Stretch	Aliphatic C-H: Asymmetric and symmetric stretching of the sp ³ C-H bonds in the tert-butyl group.[4]
~2820, ~2720	C-H Stretch	Aldehyde C-H (Fermi Doublet): A pair of weak to medium bands characteristic of the C-H bond of an aldehyde group. Their presence is a strong indicator of this functionality.[4]
~1725	C=O Stretch	Ester Carbonyl: The strong C=O stretching vibration of the tert-butyl ester. Its position is influenced by conjugation with the aromatic ring.
~1705	C=O Stretch	Aldehyde Carbonyl: The strong C=O stretching vibration of the aldehyde. It is typically found at a slightly lower wavenumber than the ester due to conjugation.
~1600, ~1480	C=C Stretch	Aromatic Ring: Skeletal vibrations of the benzene ring.
~1250	C-O Stretch	Ester C-O: Stretching of the sp ² C-O bond of the ester.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers further structural clues that corroborate the NMR and IR data.

Expertise & Rationale: We typically use Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI). GC separates the analyte from volatile impurities before it enters the mass spectrometer. EI is a high-energy ionization technique that causes predictable fragmentation, which is highly useful for structural confirmation.

Experimental Protocol: GC-MS

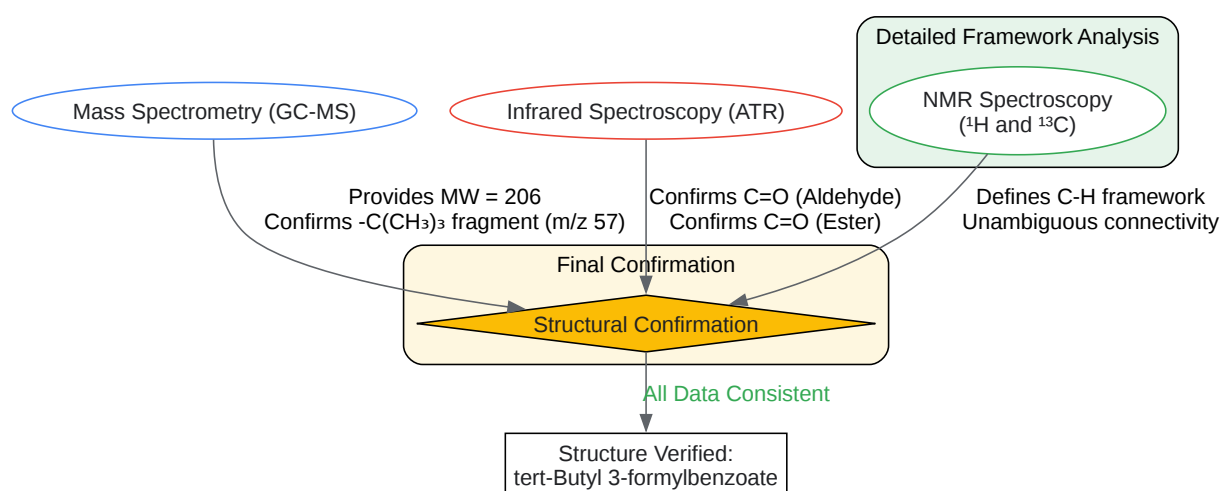
- Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- Inject 1 μ L of the solution into the GC-MS instrument.
- The sample is vaporized and separated on a capillary column (e.g., DB-5ms).
- The separated components are introduced into the ion source, ionized by a 70 eV electron beam, and the resulting ions are analyzed by the mass detector.

Expected Mass Spectrum Data:

- **Molecular Ion (M^+):** The expected molecular ion peak will be at $m/z = 206$, corresponding to the molecular weight of $C_{12}H_{14}O_3$. The presence of this peak confirms the molecular formula.
- **Key Fragment Ions:**
 - $m/z = 150$: This prominent peak corresponds to the loss of a tert-butyl radical ($\bullet C(CH_3)_3$, 57 Da) followed by the loss of one hydrogen atom, or more directly, the loss of isobutylene (56 Da). This fragmentation is characteristic of tert-butyl esters.
 - $m/z = 57$: A strong peak corresponding to the stable tert-butyl cation $[C(CH_3)_3]^+$. This is often the base peak in the spectrum of tert-butyl containing compounds and is a definitive marker for this group.
 - $m/z = 149$: Loss of the -OtBu group (73 Da).
 - $m/z = 121$: Loss of both the -OtBu group and the C=O from the aldehyde.

PART 3: Integrated Structural Verification Workflow

No single technique is sufficient for absolute structural proof. The true power of modern analytical chemistry lies in the integration of orthogonal data sets. The workflow below ensures a rigorous and self-validating confirmation of the structure.



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Caption: Integrated workflow for the unambiguous structural verification of the target molecule.

PART 4: Relevance in Drug Discovery & Development

The tert-butyl group is a common moiety in drug molecules, often used to increase metabolic stability or to act as a steric shield.^[5] However, it can also be susceptible to metabolism by cytochrome P450 enzymes.^{[5][6]} **Tert-butyl 3-formylbenzoate** serves as a key starting material for creating derivatives where these properties can be fine-tuned. The aldehyde functionality allows for the introduction of diverse amine-containing fragments via reductive

amination, building a library of compounds for screening. The ester can be hydrolyzed in later synthetic steps to reveal a carboxylic acid, a common pharmacophore for interacting with biological targets. Its structural analogue, methyl 3-formylbenzoate, is a known precursor for synthesizing inhibitors of enzymes like SUMO-sentrin specific proteases (SENPs), which are implicated in cancer.^[7] This highlights the importance of formylbenzoate scaffolds in developing novel therapeutics.

PART 5: Safety & Handling

As a laboratory chemical, **tert-butyl 3-formylbenzoate** requires careful handling to minimize risk. The following information is derived from safety data sheets (SDS).

Hazard Category	GHS Information	Precautionary Measures
Pictogram	GHS07 (Harmful)	-
Signal Word	Warning	-
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][8]

Storage: Store in a cool, well-ventilated place. Keep the container tightly closed and consider storing under an inert atmosphere like nitrogen to prevent oxidation of the aldehyde.^[1]

References

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